

Application Notes and Protocols for Studying Neuronal Membrane Dynamics with SupraFlipper 31

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Compound of Interest

Compound Name: *SupraFlipper 31*

Cat. No.: *B12383472*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to using **SupraFlipper 31**, a fluorescent membrane tension probe, for investigating the intricate dynamics of neuronal membranes. Understanding these dynamics is crucial for deciphering fundamental neuronal processes and for the development of novel therapeutics targeting neurological disorders.

Introduction to SupraFlipper 31 and Neuronal Membrane Dynamics

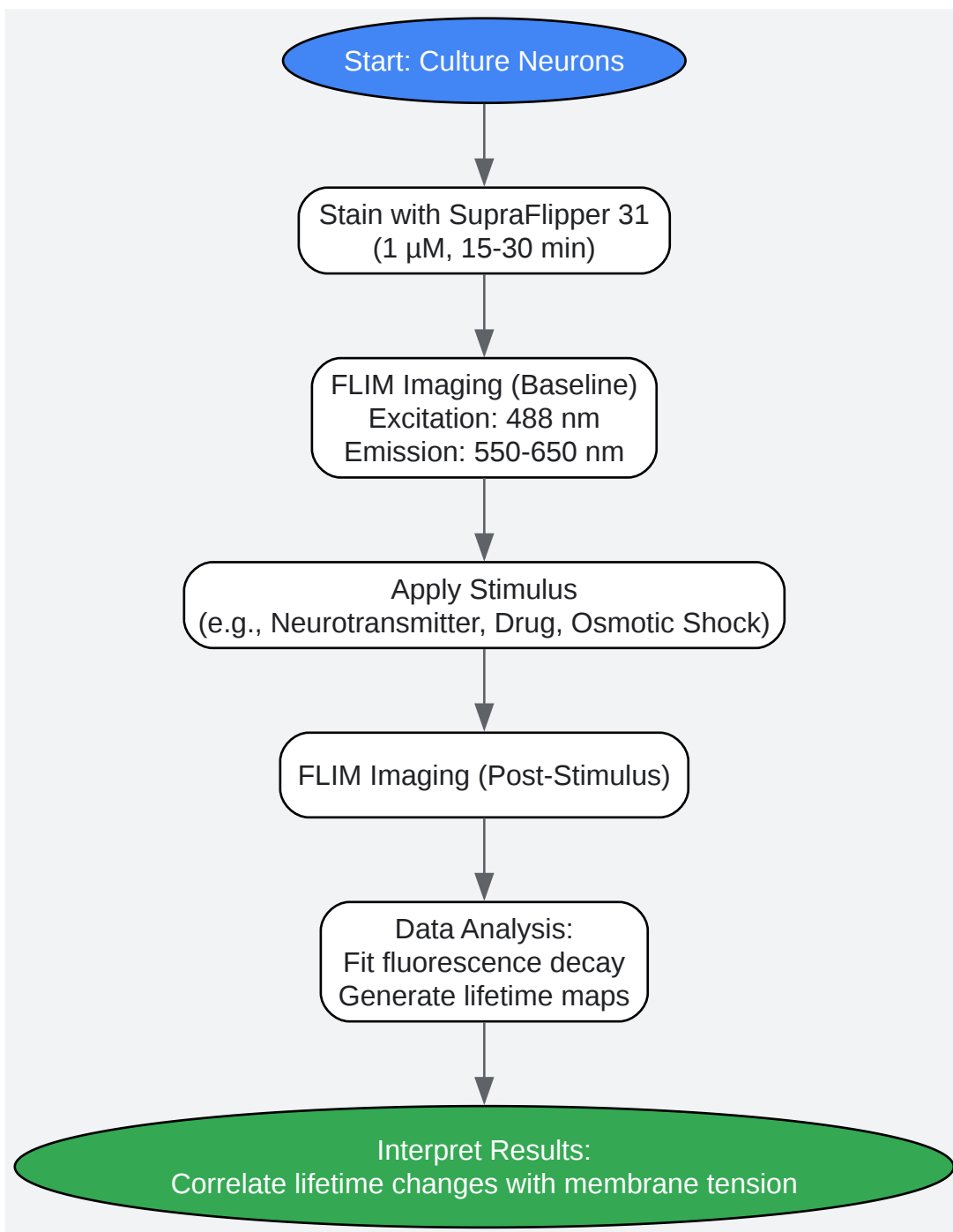
The plasma membrane of a neuron is not a static barrier but a highly dynamic interface that plays a pivotal role in signaling, plasticity, and migration.[1][2] Membrane tension, a key physical property of the lipid bilayer, is emerging as a critical regulator of many cellular processes.[3] **SupraFlipper 31** is a member of the "flipper" series of fluorescent probes designed to specifically report on membrane tension through changes in its fluorescence lifetime.[4][5]

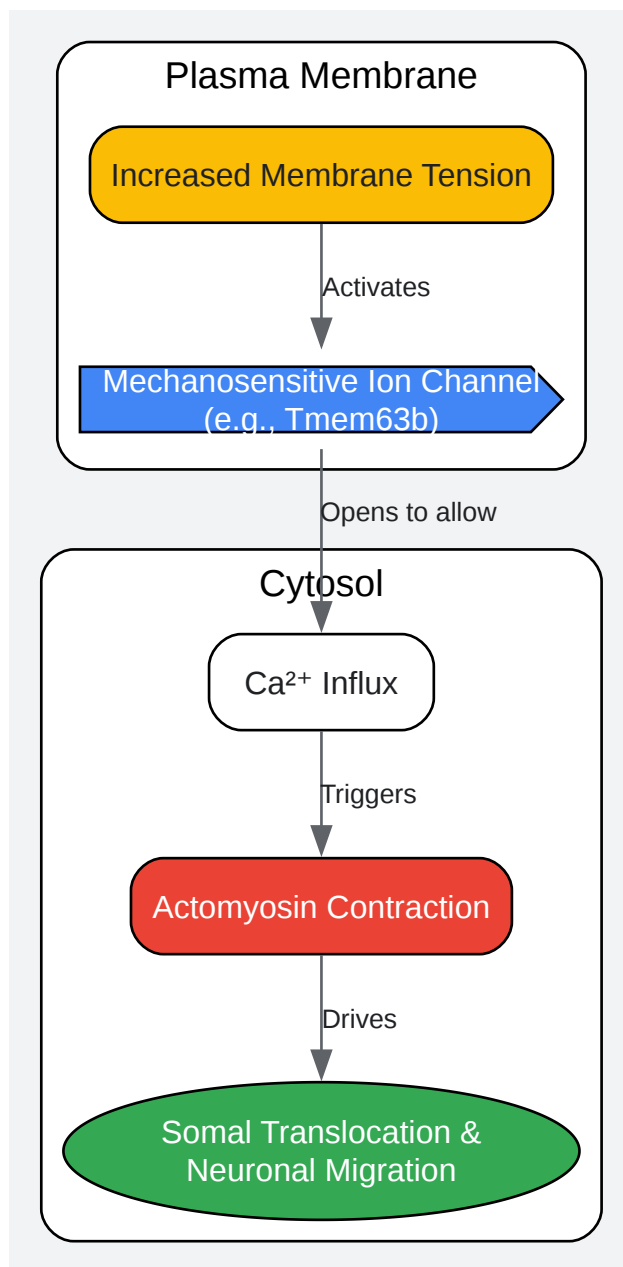
SupraFlipper 31 is a mechanosensitive probe that inserts into the lipid bilayer of the plasma membrane. Its fluorescence lifetime is directly proportional to the degree of lipid packing and, consequently, the membrane tension. In more ordered or tense membranes, the probe's conformation becomes more planar, resulting in a longer fluorescence lifetime. Conversely, in more fluid or relaxed membranes, the probe is more twisted, leading to a shorter fluorescence

lifetime. This property makes **SupraFlipper 31** an invaluable tool for real-time, quantitative imaging of membrane tension in live neurons using Fluorescence Lifetime Imaging Microscopy (FLIM).

Mechanism of Action of SupraFlipper 31

The core of **SupraFlipper 31**'s functionality lies in its unique molecular structure, which consists of two fluorescent moieties linked by a bond that allows for torsional rotation. This "flipper" mechanism is sensitive to the physical environment of the lipid bilayer.





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